

Technical Support Center: Solubilization & Stability of RhodinyI Propionate

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Compound of Interest

Compound Name: *RhodinyI propionate*

CAS No.: 105-89-5

Cat. No.: B089866

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Executive Summary & Physicochemical Profile

The Challenge: **RhodinyI propionate** (CAS 105-89-5) presents a classic formulation paradox: it is a highly valued functional ester (flavor/fragrance/bioactive) that is thermodynamically incompatible with aqueous environments.

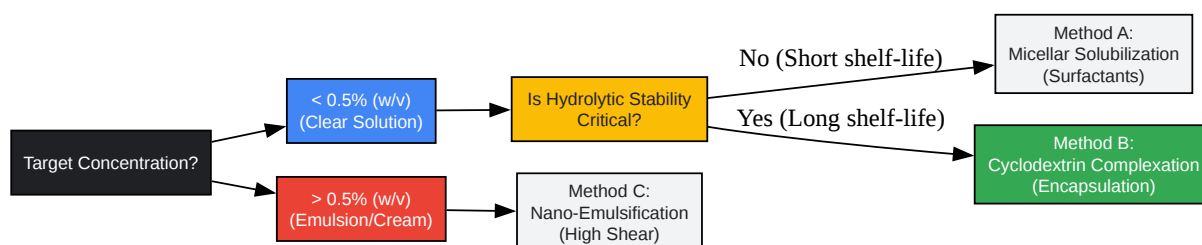
The Root Cause: The molecule possesses a lipophilic monoterpene tail (rhodinol) and a propionate headgroup. With a LogP (o/w) of approximately 4.3 – 4.7 and water solubility estimated at < 2 mg/L, direct addition to water results in immediate phase separation (oiling out). Furthermore, as an ester, it is susceptible to hydrolysis, degrading into rhodinol and propionic acid, which can shift the pH of your formulation and alter organoleptic properties.

Technical Specifications:

Property	Value	Implication for Formulation
LogP (Octanol/Water)	~4.3 – 4.7	Highly Lipophilic.[1] Requires surfactant HLB > 13 or encapsulation.
Water Solubility	~1.57 mg/L (est.)[1][2]	Practically insoluble. Co-solvents alone are often insufficient.
Molecular Weight	~212.33 g/mol	Suitable for inclusion in -Cyclodextrin cavities.[1]
Chemical Class	Terpene Ester	Vulnerable to acid/base hydrolysis (pH drift risk).[1]

Decision Matrix: Selecting the Right Solubilization Strategy

Before beginning benchwork, select the protocol that matches your target concentration and application.



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Figure 1: Strategic decision tree for **rhodinyI propionate** formulation based on concentration and stability requirements.

Method A: Micellar Solubilization (Surfactants)

Best For: Clear, aqueous toners or reagents where transparency is required.

The Science: To solubilize a lipophile with a $\text{LogP} > 4$, you must create an oil-in-water (O/W) microemulsion. This requires a surfactant system with a high Hydrophilic-Lipophilic Balance (HLB), typically between 13 and 16.

Protocol: The Titration Method

- Surfactant Selection: Use a non-ionic surfactant like Polysorbate 20 (Solubilizer) or PEG-40 Hydrogenated Castor Oil.
 - Why? These have high HLB values (16.7 and ~15 respectively) and low critical micelle concentrations (CMC), allowing them to sequester the terpene ester effectively.
- Pre-mix (The "Oil Phase"):
 - Mix **Rhodinyl Propionate** (1 part) with the Solubilizer (3 to 5 parts).
 - Note: A ratio of 1:1 is rarely sufficient for terpenes; start at 1:3.
 - Vortex until a homogenous, viscous liquid is formed.
- Titration:
 - Slowly add the aqueous phase (buffer or water) to the oil/surfactant mix while stirring magnetically.
 - Observation: The mixture will pass through a gel phase (liquid crystal) before breaking into a clear solution.
- Validation:
 - The final solution should be transparent. If it is blue/hazy (Tyndall effect), increase the surfactant ratio.

Method B: Molecular Encapsulation (Cyclodextrins)

Best For: Protecting the ester from hydrolysis and preventing "flavor scald" or volatility loss.

The Science: Beta-cyclodextrin (

-CD) has a cavity size (~6.0–6.5 Å) that perfectly accommodates the hydrophobic rhodinol tail. The hydrophilic exterior renders the complex water-soluble. This "host-guest" complex shields the ester bond from water attack, significantly extending shelf life.

Protocol: Kneading Method (Solid State)

- Molar Ratio: Calculate a 1:1 molar ratio of **RhodinyI Propionate** to

-CD (or HP-

-CD for higher solubility).
 - MW **RhodinyI Propionate**: ~212 g/mol [1]
 - MW

-CD: ~1135 g/mol [1]
 - Example: For every 1g of ester, use ~5.35g of

-CD.
- Slurry Formation:
 - Add a small amount of water/ethanol (1:1) to the

-CD powder in a mortar to create a thick paste.
- Inclusion:
 - Slowly add the **RhodinyI Propionate** to the paste while kneading vigorously with a pestle for 45 minutes.
 - Endpoint: The paste will dry out and form a hard solid as the oily liquid is encapsulated.
- Reconstitution:

- Dissolve the resulting powder in your aqueous media. It should dissolve clearly or with slight opalescence, without oil separation.

Troubleshooting Guide (FAQ)

Q1: My solution was clear initially but became cloudy after heating. Why?

- Diagnosis: You likely used a non-ionic surfactant (like Polysorbate or Triton X) and hit the Cloud Point.
- Mechanism: As temperature rises, the hydrogen bonds between the surfactant's polyoxyethylene chains and water break, causing the surfactant to dehydrate and phase separate.
- Fix: Ensure your processing temperature is at least 10°C below the cloud point of your chosen surfactant, or switch to an anionic surfactant (like SDS) if the application permits.

Q2: The pH of my formulation dropped from 7.0 to 5.5 over a month.

- Diagnosis: Ester Hydrolysis.[\[3\]](#)
- Mechanism: **Rhodinyl propionate** has hydrolyzed into Rhodinol and Propionic Acid. The release of the free acid lowers the pH.
- Fix:
 - Buffer: Use a Citrate or Phosphate buffer (pH 6.5–7.0) instead of pure water.[\[4\]](#)
 - Encapsulate: Switch to Method B (Cyclodextrins) to sterically hinder water access to the ester bond.

Q3: I see an "oil ring" at the top of my beaker despite using high shear.

- Diagnosis: Ostwald Ripening.
- Mechanism: Small droplets diffuse into larger ones to minimize surface energy. This is common in terpene emulsions lacking a "ripening inhibitor."

- Fix: Add a long-chain triglyceride (e.g., MCT oil or Corn oil) to the **rhodinyI propionate** before emulsification. This acts as a ripening inhibitor by balancing the chemical potential between droplets.

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